

potential hazards and safety precautions for 2,5-Dimethoxytetrahydrofuran

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Compound of Interest

Compound Name: 2,5-Dimethoxyfuran

Cat. No.: B1607374

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2,5-Dimethoxytetrahydrofuran: A Technical Guide to Hazards and Safety

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential hazards and recommended safety precautions for 2,5-Dimethoxytetrahydrofuran (CAS No. 696-59-3). The information is intended for professionals in research, development, and manufacturing who handle this chemical. Adherence to these guidelines is crucial for maintaining a safe laboratory and work environment.

Hazard Identification and Classification

2,5-Dimethoxytetrahydrofuran is classified as a hazardous substance. It is a flammable liquid and vapor that can cause serious health effects. The primary hazards include acute toxicity if inhaled, and irritation to the skin, eyes, and respiratory system.^{[1][2]}

GHS Classification:

- Flammable liquids - Category 3^{[3][4]}
- Acute toxicity, Inhalation - Category 3^{[3][4]}
- Serious Eye Damage/Eye Irritation - Category 2^[4]

- Skin Irritation - Category 2[3]

Signal Word: Danger[4]

Hazard Statements:

- H226: Flammable liquid and vapor.[2][3]
- H331: Toxic if inhaled.[3][5]
- H319: Causes serious eye irritation.[2]
- H315: Causes skin irritation.[3][6]
- H335: May cause respiratory irritation.[2][6]
- H302: Harmful if swallowed.[2]

Toxicological Data

Quantitative toxicological data for 2,5-Dimethoxytetrahydrofuran is limited. The available acute toxicity data are summarized in the table below.

Toxicological Data	Species	Value	Reference
LD50 (Oral)	Rat	2040 mg/kg	[1]
LC50 (Inhalation)	Not Specified	>6.2 mg/L/4h	

Physical and Chemical Properties

A summary of the key physical and chemical properties of 2,5-Dimethoxytetrahydrofuran is provided in the table below.

Property	Value	Reference
Appearance	Colorless liquid	[7]
Molecular Formula	C6H12O3	[6]
Molecular Weight	132.16 g/mol	[6]
Boiling Point	145-148 °C	
Melting Point	-45 °C	
Flash Point	35 °C	
Specific Gravity	1.02	
Vapor Pressure	5 hPa (at 20 °C)	[1]
Water Solubility	Does not mix with water	
Autoignition Temperature	>205 °C	
Explosive Limits	2.0 - 12.3 % (v/v)	

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of 2,5-Dimethoxytetrahydrofuran are not publicly available. However, the cited LD50 and LC50 values are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (similar to OECD Guideline 423):

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.
- **Dosage:** A single dose of 2,5-Dimethoxytetrahydrofuran is administered by gavage. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.

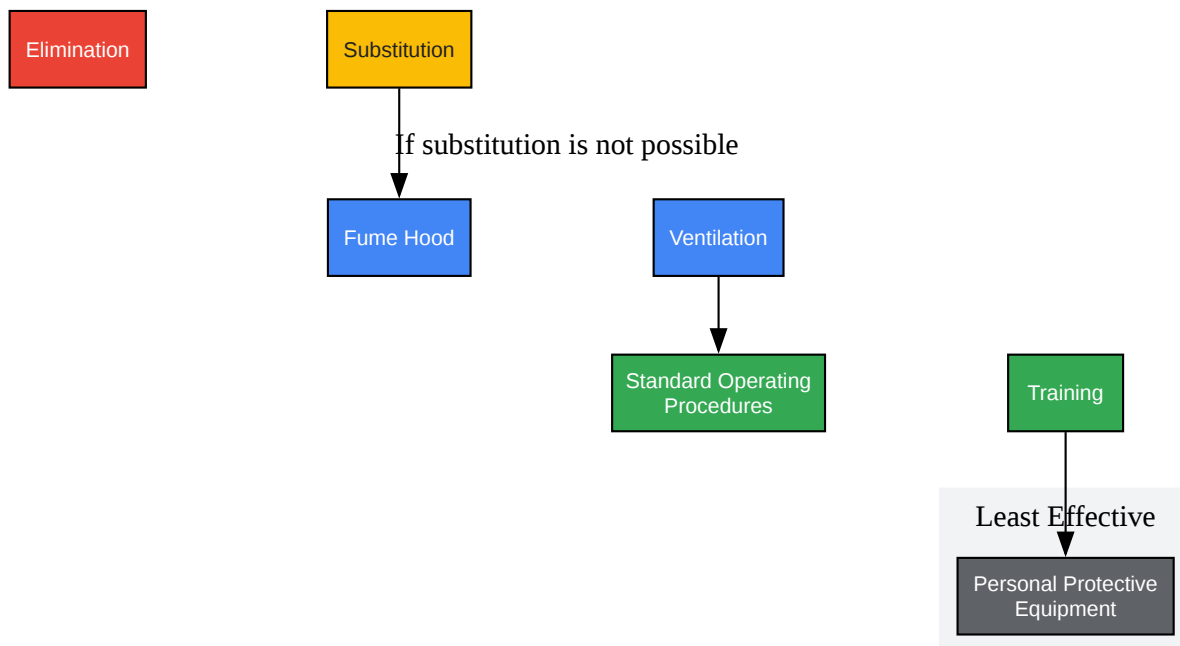
- **Endpoint:** The LD50 is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.

General Protocol for Acute Inhalation Toxicity (similar to OECD Guideline 403):

- **Animal Selection:** Young adult rats of both sexes are typically used.
- **Exposure:** Animals are exposed to a specific concentration of 2,5-Dimethoxytetrahydrofuran vapor in a whole-body or nose-only inhalation chamber for a fixed duration (typically 4 hours).
- **Observation:** Animals are monitored for signs of toxicity during and after exposure for a period of up to 14 days.
- **Endpoint:** The LC50 is the concentration of the chemical in the air that is estimated to be lethal to 50% of the test animals.

Hazard Control and Safety Precautions

A multi-tiered approach should be taken to minimize exposure to 2,5-Dimethoxytetrahydrofuran. This involves engineering controls, administrative controls, and personal protective equipment (PPE).



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